

What is the CAS number for Hexyl formate?

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Compound of Interest		
Compound Name:	Hexyl formate	
Cat. No.:	B1584476	Get Quote

Hexyl Formate: A Technical Guide

CAS Number: 629-33-4

This technical guide provides an in-depth overview of **Hexyl Formate**, a significant compound for professionals in research, scientific, and drug development fields. The document details its chemical and physical properties, safety and handling protocols, and experimental procedures for its synthesis and analysis.

Physicochemical Properties of Hexyl Formate

Hexyl formate, also known as n-hexyl methanoate, is an organic ester with a characteristic fruity aroma.[1][2] Its physical and chemical data are summarized below.



Property	Value	Source(s)
CAS Number	629-33-4	[1]
Molecular Formula	C7H14O2	[1]
Molecular Weight	130.18 g/mol	[3]
Appearance	Colorless liquid	[1][2]
Odor	Fruity, apple-like, ethereal, green	[2][3][4]
Boiling Point	155-156 °C	[2][4]
Melting Point	-63 °C to -62.6 °C	[3][4]
Density	0.879 g/mL at 25 °C	[4]
Refractive Index	n20/D 1.405 - 1.409	[3][5]
Solubility	Slightly soluble in water; soluble in organic solvents like alcohol and propylene glycol.	[1][2]
Flash Point	48 °C (118.4 °F) - closed cup	[4]

Safety and Handling

Hexyl formate is a flammable liquid and requires careful handling.[4] Appropriate personal protective equipment, including gloves and eye protection, should be used in a well-ventilated area.[1]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 3)	GHS02 (Flame)	Warning	H226: Flammable liquid and vapor.[4]



Precautionary Statement Code	Precautionary Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[6]
P233	Keep container tightly closed.[6]
P240	Ground and bond container and receiving equipment.[6]
P241	Use explosion-proof electrical/ventilating/lighting equipment.[6]
P242	Use only non-sparking tools.[6]
P243	Take precautionary measures against static discharge.[6]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P370 + P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[6]
P403 + P235	Store in a well-ventilated place. Keep cool.[6]
P501	Dispose of contents/container to an approved waste disposal plant.

Applications in Research and Industry

Hexyl formate's primary applications are in the flavor and fragrance industries due to its pleasant fruity scent.[1] It is also utilized as a solvent in the manufacturing of paints, coatings, and adhesives.[7] In a laboratory setting, it serves as a reagent in organic synthesis and for the extraction of natural products.[7] A study has also investigated its potential as an insecticidal agent against mosquito species like Aedes aegypti and Culex quinquefasciatus.[4] While it is used as a flavoring agent in some pharmaceutical preparations, there is currently no evidence to suggest its direct involvement in biological signaling pathways relevant to drug development.



Experimental Protocols Enzymatic Synthesis of Hexyl Formate

This protocol is based on a patented method for the enzymatic synthesis of **hexyl formate**, which offers a greener alternative to traditional chemical synthesis.[8]

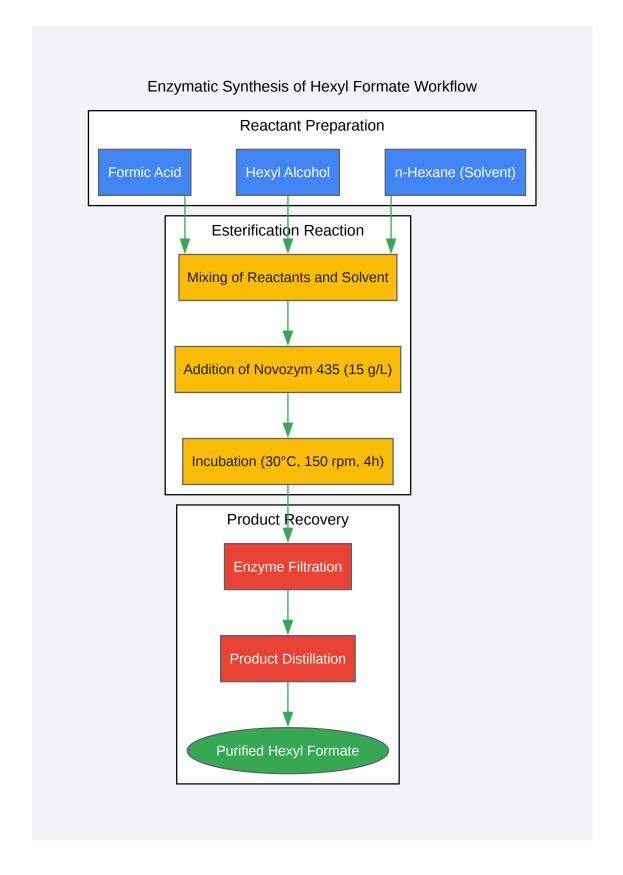
Materials:

- Formic acid
- · Hexyl alcohol
- Novozym 435 (immobilized lipase B from Candida antarctica)
- n-hexane (solvent)
- Shaking incubator
- Reaction vessel

Procedure:

- Prepare a reaction mixture by dissolving formic acid and hexyl alcohol in n-hexane in a suitable reaction vessel. A molar ratio of 1:5 (formic acid to hexyl alcohol) is recommended for optimal conversion.[8]
- Fix the concentration of formic acid at 50 mM.[8]
- Add Novozym 435 to the mixture at a concentration of 15 g/L.[8]
- Seal the reaction vessel and place it in a shaking incubator set to 30°C and 150 rpm.[8]
- Allow the reaction to proceed for 4 hours.[8]
- After the reaction period, the enzyme can be recovered by filtration for reuse.
- The product, **hexyl formate**, can be purified from the reaction mixture by distillation.





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Enzymatic Synthesis of **Hexyl Formate** Workflow



Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This method provides a general workflow for the qualitative and quantitative analysis of **hexyl formate** in a sample matrix.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column (e.g., DB-1, 30 m, 0.32 mm ID, 0.25 μm film thickness)[9]
- Helium as carrier gas

Sample Preparation (Liquid-Liquid Extraction):

- Take a 5 mL aliquot of the liquid sample.[10]
- Add 5 mL of a low-polarity organic solvent (e.g., hexane or dichloromethane).[10]
- Vortex the mixture vigorously for 2 minutes.[10]
- Centrifuge at 3000 rpm for 10 minutes to separate the phases.[10]
- Carefully collect the upper organic layer containing the extracted hexyl formate.[10]

GC-MS Parameters (Illustrative):

- Injector Temperature: 240°C[9]
- Oven Program:
 - Initial temperature: 60°C[9]
 - Ramp: 8°C/min to 280°C[9]
 - Hold: 10 minutes at 280°C[9]
- Carrier Gas Flow: Constant flow of 2 mL/min[9]







• Split Ratio: 20:1[9]

• MS Detector Temperature: 260°C[9]

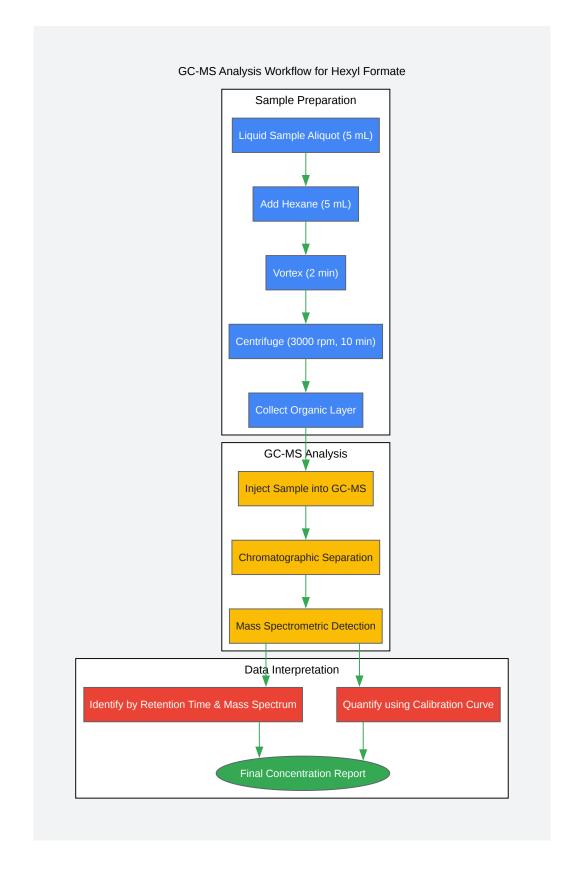
• MS Scan Range: m/z 40-400

Data Analysis:

• Identification of **hexyl formate** is achieved by comparing the retention time and the mass spectrum of the analyte with that of a known standard.

 Quantification can be performed by creating a calibration curve using standards of known concentrations.





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GC-MS Analysis Workflow for Hexyl Formate



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